

Application Notes and Protocols: 1,5-Diiodopentane in the Preparation of Specialty Chemicals

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Compound of Interest

Compound Name: 1,5-Diiodopentane

Cat. No.: B146698

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These application notes provide an overview and detailed protocols for the use of **1,5-diiodopentane** as a key building block in the synthesis of specialty chemicals, with a focus on surfactants and dyes. The inherent reactivity of the terminal iodine atoms makes **1,5-diiodopentane** an excellent choice for introducing a flexible five-carbon (pentamethylene) linker between functional groups, enabling the creation of molecules with unique properties.

Section 1: Synthesis of Bolaform Surfactants

Bolaform surfactants, also known as bolaamphiphiles, are a unique class of surfactants characterized by two hydrophilic head groups connected by a hydrophobic spacer. This structure imparts distinct properties, such as the ability to span membranes or form monolayers with both head groups anchored in the aqueous phase. **1,5-diiodopentane** is an ideal reagent for introducing the hydrophobic pentamethylene spacer.

Application: Synthesis of a Cationic Bolaform Surfactant

This protocol details the synthesis of a cationic bolaform surfactant, specifically a bis-quaternary ammonium compound, by reacting **1,5-diiodopentane** with a tertiary amine. These types of surfactants have applications in areas such as gene delivery, antimicrobial agents, and as components in drilling fluids.

Experimental Protocol: Synthesis of 1,5-Bis(triethylammonium)pentane Diiodide

Materials:

- **1,5-diiodopentane** ($C_5H_{10}I_2$)
- Triethylamine ($N(CH_2CH_3)_3$)
- Anhydrous ethanol
- Diethyl ether

Equipment:

- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating plate
- Apparatus for filtration under reduced pressure
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve **1,5-diiodopentane** (1.0 eq) in anhydrous ethanol.
- Add a molar excess of triethylamine (2.2 eq) to the solution.
- Stir the reaction mixture at room temperature for 24 hours, followed by refluxing at approximately 80°C for 48 hours to ensure complete reaction.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature. A white precipitate of the product should form.
- If precipitation is incomplete, add diethyl ether to the mixture to precipitate the product fully.

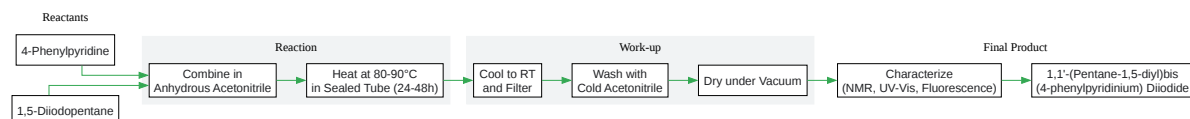
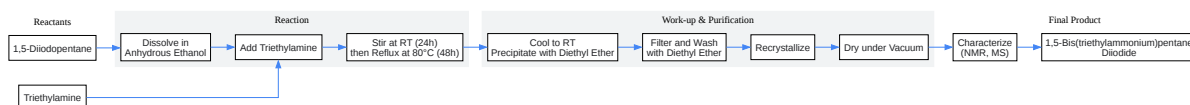
- Collect the white solid by filtration under reduced pressure and wash it with cold diethyl ether to remove any unreacted starting materials.
- Recrystallize the crude product from a suitable solvent system, such as ethanol/diethyl ether, to obtain the purified 1,5-bis(triethylammonium)pentane diiodide.
- Dry the final product under vacuum.
- Characterize the product using ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.

Quantitative Data:

The following table summarizes typical data for the synthesis and properties of bolaform surfactants with a pentamethylene spacer.

Parameter	Value	Reference
Reactants		
1,5-diiodopentane	1.0 eq	[Protocol Adaptation]
Triethylamine	2.2 eq	[Protocol Adaptation]
Reaction Conditions		
Solvent	Anhydrous Ethanol	[Protocol Adaptation]
Temperature	80°C (reflux)	[Protocol Adaptation]
Reaction Time	48 hours	[Protocol Adaptation]
Product Characterization		
Yield	Typically > 80%	[General Synthetic Knowledge]
Surface Properties		
Critical Micelle Concentration (CMC)	Varies with head group and counter-ion	[1][2]
Surface Tension at CMC (γ_{cmc})	Varies with head group and counter-ion	[1][2]

Experimental Workflow Diagram:



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References

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